

An In-depth Technical Guide to 2-Ethylbutyl Benzoate (CAS 5444-76-8)

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Compound of Interest

Compound Name: 2-Ethylbutyl benzoate

Cat. No.: B15375592

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Disclaimer: This document synthesizes available technical data for **2-Ethylbutyl benzoate**. It should be noted that publicly accessible information regarding its specific biological activity and detailed experimental protocols is limited. The synthesis protocol provided is a representative example based on established methods for similar compounds.

Introduction

2-Ethylbutyl benzoate, identified by the CAS number 5444-76-8, is a benzoate ester.^[1] Benzoate esters as a class are recognized for their applications as fragrances, flavorings, and preservatives.^{[2][3][4]} This guide provides a summary of the known chemical and physical properties of **2-Ethylbutyl benzoate**, a proposed synthesis methodology, and an overview of the general toxicological profile of related benzoate compounds.

Chemical and Physical Properties

The fundamental chemical and physical properties of **2-Ethylbutyl benzoate** are summarized below. This data is primarily derived from computational models and basic experimental measurements.

Property	Value	Source
Molecular Formula	C13H18O2	PubChem[1]
Molecular Weight	206.28 g/mol	PubChem[1]
IUPAC Name	2-ethylbutyl benzoate	PubChem[1]
SMILES	<chem>CCC(CC)COC(=O)C1=CC=CC=C1</chem>	PubChem[1]
InChI	InChI=1S/C13H18O2/c1-3-11(4-2)10-15-13(14)12-8-6-5-7-9-12/h5-9,11H,3-4,10H2,1-2H3	PubChem[1]
Computed XLogP3	4.3	PubChem[1]
Kovats Retention Index (semi-standard non-polar)	1555	NIST Mass Spectrometry Data Center[1]

Synthesis of 2-Ethylbutyl Benzoate

A specific, peer-reviewed synthesis protocol for **2-Ethylbutyl benzoate** is not readily available in the scientific literature. However, its synthesis can be reliably achieved through the Fischer esterification of benzoic acid with 2-ethylbutanol. This acid-catalyzed reaction is a standard method for preparing esters.[5][6]

Proposed Experimental Protocol: Fischer Esterification

This protocol is adapted from established procedures for the synthesis of similar benzoate esters, such as methyl benzoate and ethyl benzoate.[5][7][8]

Materials:

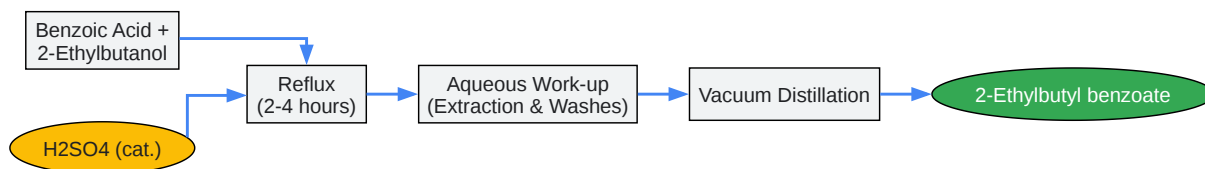
- Benzoic acid
- 2-Ethylbutanol
- Concentrated sulfuric acid (catalyst)

- Diethyl ether (or other suitable extraction solvent)
- 5% Sodium bicarbonate solution
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate (or sodium sulfate)

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine benzoic acid and a molar excess of 2-ethylbutanol (e.g., 4 equivalents).
- **Catalyst Addition:** Slowly and carefully add a catalytic amount of concentrated sulfuric acid to the stirred mixture.
- **Reflux:** Heat the reaction mixture to reflux and maintain for a period of 2-4 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up:**
 - Cool the reaction mixture to room temperature.
 - Transfer the mixture to a separatory funnel and dilute with diethyl ether.
 - Wash the organic layer sequentially with water, 5% sodium bicarbonate solution (to neutralize the acidic catalyst and any unreacted benzoic acid), and finally with brine.
 - Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure to yield the crude **2-Ethylbutyl benzoate**.
- **Purification:** The crude product can be further purified by vacuum distillation.

Synthesis Workflow Diagram



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A generalized workflow for the synthesis of **2-Ethylbutyl benzoate**.

Analytical Data

Mass Spectrometry

Gas Chromatography-Mass Spectrometry (GC-MS) data is available for **2-Ethylbutyl benzoate** from the NIST Mass Spectrometry Data Center.[1] The mass spectrum provides information on the fragmentation pattern of the molecule, which is crucial for its identification.

m/z	Relative Intensity
57	100.0
105	95.5
77	31.8
122	18.2
206 (M+)	1.8

Data is representative and sourced from the NIST database.

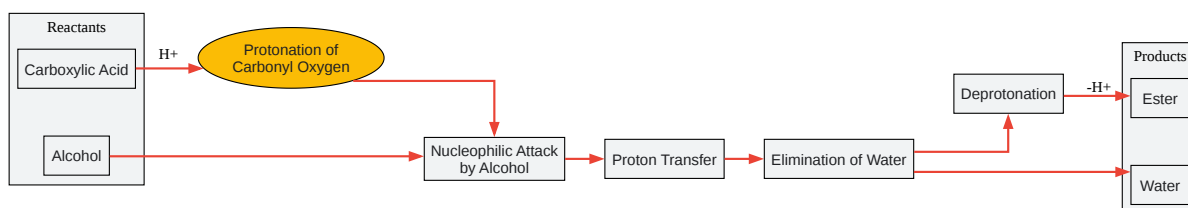
Biological Activity and Signaling Pathways

As of the latest literature review, there is no specific information available regarding the biological activity or the signaling pathways associated with **2-Ethylbutyl benzoate**. Research in this area is required to elucidate any potential pharmacological or toxicological effects.

Toxicology and Safety

There is no specific toxicological data for **2-Ethylbutyl benzoate**. However, the safety of benzoates as a class of compounds has been reviewed. Generally, they exhibit low acute toxicity.[9] Benzyl benzoate, a related compound, is hydrolyzed to benzoic acid and benzyl alcohol in the body.[2] High intake of sodium benzoate has been associated with some health concerns in certain studies.[4] It is important to handle **2-Ethylbutyl benzoate** with appropriate laboratory safety precautions, including the use of personal protective equipment and working in a well-ventilated area.

General Fischer Esterification Logic



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